

handling and storage guidelines for humulene oxide II

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: (1R,3E,7E,11S)-1,5,5,8-tetramethyl-12-oxabicyclo[9.1.0]dodeca-3,7-diene

CAS No.: 19888-34-7

Cat. No.: S1556315

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Chemical Profile and Identification

The following table summarizes the key identifying information and physical properties for Humulene Oxide II.

Property	Description
CAS Number	19888-34-7 [1] [2] [3]
IUPAC Name	(1R,3E,7E,11R)-1,5,5,8-tetramethyl-12-oxabicyclo[9.1.0]dodeca-3,7-diene [2] [4]
Molecular Formula	C ₁₅ H ₂₄ O [1] [2] [3]
Molecular Weight	220.35 g/mol [2] [3] [4]
Appearance	Solid/Powder [1] [2] [5]
Melting Point	168 - 169.5 °C [2]

Hazards and Safety Protocol

Hazard Identification

Humulene Oxide II is classified according to GHS standards as follows [1]:

- **H302:** Harmful if swallowed.
- **H410:** Very toxic to aquatic life with long-lasting effects.

Safety and First Aid Measures

- **Personal Protective Equipment (PPE):** Wear safety goggles, protective gloves, and impervious clothing. Use suitable respiratory protection, especially if handling powder to avoid inhalation [1].
- **Engineering Controls:** Work in a well-ventilated area, preferably with appropriate exhaust ventilation [1].
- **First Aid:**
 - **Eye contact:** Flush immediately with large amounts of water for several minutes. Remove contact lenses if present. Call a physician [1].
 - **Skin contact:** Rinse skin thoroughly with water. Remove contaminated clothing and seek medical attention [1].
 - **Inhalation:** Move to fresh air. If breathing is difficult, administer oxygen or give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation [1].
 - **Ingestion:** Rinse mouth with water. **Do NOT induce vomiting.** Call a physician or poison center immediately [1].

Storage and Handling Protocols

Storage Conditions

Adherence to these storage conditions is critical for maintaining the compound's stability [1] [5]:

- **Temperature:** Store at **-20°C** when in powder form. For solutions, store at **-80°C** [1] [5].
- **Container:** Keep the container **tightly sealed** in a cool, well-ventilated area [1].
- **Environment:** Protect from direct sunlight, moisture, and ignition sources. It is recommended to store the product in a desiccator at **-20°C** to prevent moisture absorption [1] [5].

Handling and Reconstitution

- **Thawing Protocol:** When removing vials from -20°C or -80°C storage, allow them to stand at room temperature for at least an hour before opening. This prevents condensation from forming and introducing moisture into the sample [5].
- **Solubility:** The compound is soluble in various organic solvents, including Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone [2] [5].
- **Preparation of Stock Solutions:** For best results, prepare stock solutions on the day of use. If necessary, stock solutions can be stored below -20°C for several months in a tightly sealed container [5].
- **Dilution Calculator:** Use the equation $C_1V_1 = C_2V_2$ to calculate dilutions for your experiments, where C_1/V_1 are the concentration/volume of the stock solution and C_2/V_2 are the concentration/volume of the final solution [5].

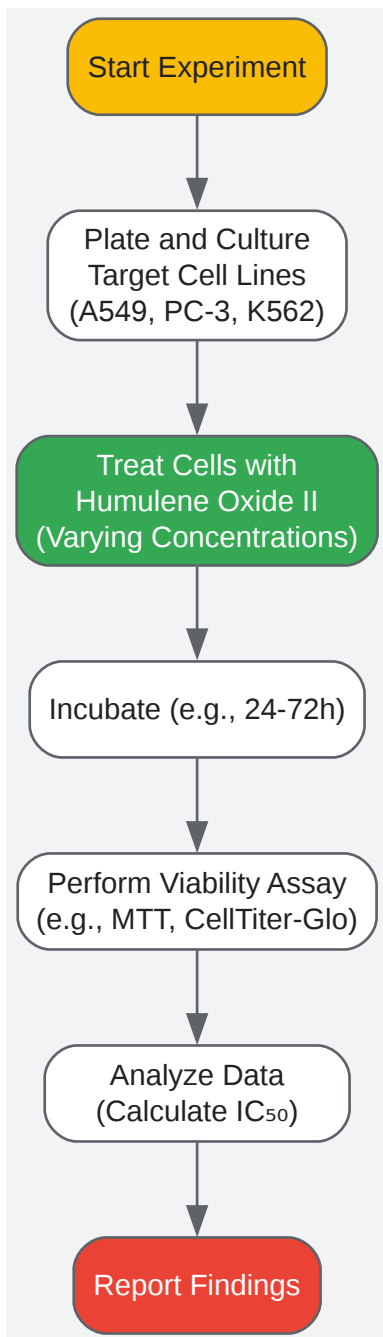
Experimental Application Notes

Biological Activity Context

Humulene Oxide II is a natural product found in plants like *Zingiber striolatum*. Research use primarily focuses on its **cytotoxicity** against specific human tumor cell lines, including A549 (lung carcinoma), PC-3 (prostate cancer), and K562 (chronic myeloid leukemia) [3] [5]. It has also been studied for its antimalarial activities [5].

Experimental Workflow: Cytotoxicity Assessment

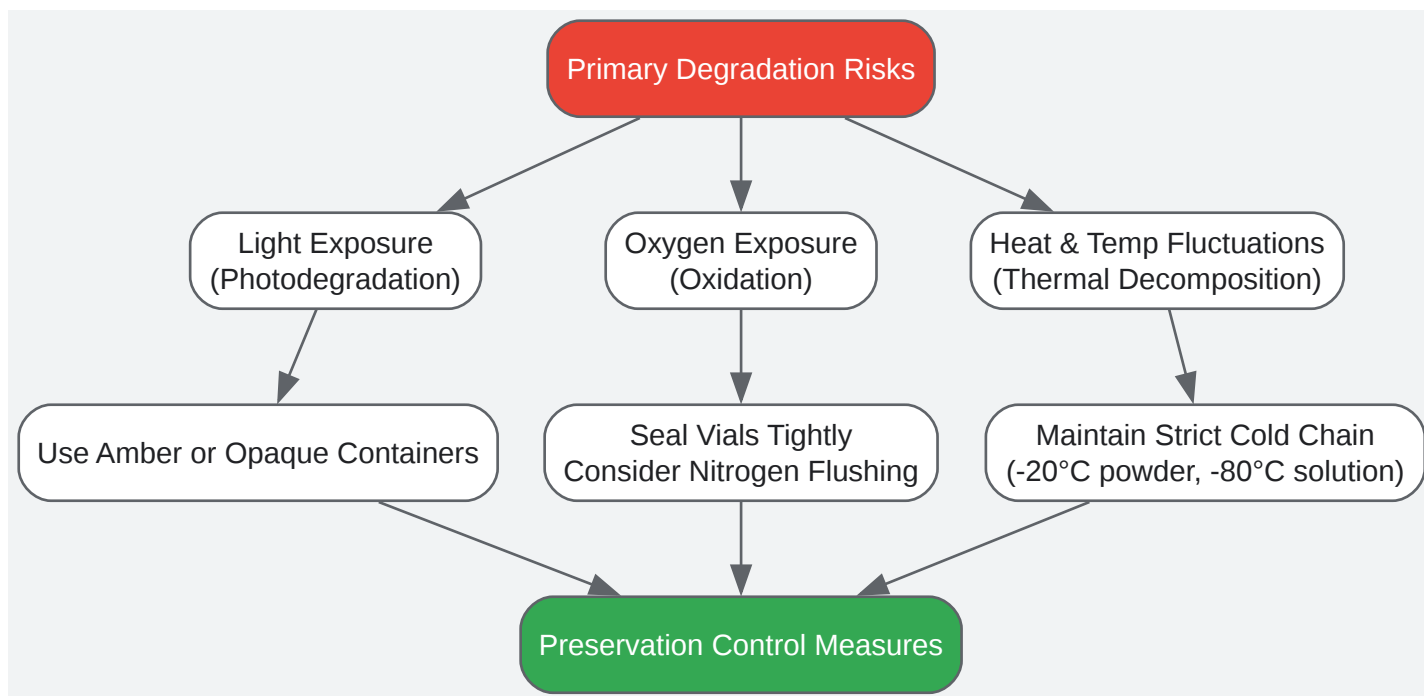
The diagram below outlines a general workflow for evaluating the cytotoxic effects of Humulene Oxide II, based on common cell-based assay practices.



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Stability and Degradation Management

Terpene compounds like Humulene Oxide II are susceptible to degradation from light, oxygen, and temperature. The following diagram illustrates a risk management approach to preserving stability during experiments [6].



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Summary of Critical Protocols

The table below provides a quick-reference summary of the core handling and storage guidelines.

Aspect	Key Parameter	Protocol Details
Storage	Long-term (Powder)	-20°C, tightly sealed, desiccated [1] [5]
Storage	Long-term (Solution)	-80°C, tightly sealed [1]
Storage	Working Solution	Store below -20°C; use quickly or prepare fresh [5]
Handling	Thawing	Equilibrate to RT in closed vial before opening (~1 hour) [5]
Handling	Personal Safety	Use gloves, goggles, and lab coat; avoid inhalation/ingestion [1]
Stability	Light Sensitivity	Store in dark; use amber or opaque vials [6]
Stability	Oxygen Sensitivity	Minimize headspace; seal containers tightly [6]

Conclusion

Humulene Oxide II is a compound with promising research applications, particularly in oncology. Its successful investigation depends on strict adherence to the outlined safety, storage, and handling protocols. By mitigating risks associated with its toxicity and chemical instability, researchers can ensure the integrity of their samples and the reliability of their experimental data.

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